

Comprehensive Analytical Characterization of 4-(Tert-Butyl)-2-Chloroaniline

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Compound of Interest

Compound Name: 4-(Tert-Butyl)-2-Chloroaniline

CAS No.: 42265-67-8

Cat. No.: B1332079

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Abstract

This document provides a detailed guide to the analytical methods for the comprehensive characterization of **4-(tert-Butyl)-2-chloroaniline**, a key intermediate in various synthetic pathways. The protocols herein are designed for researchers, quality control analysts, and drug development professionals who require robust, reliable, and validated methods for assessing the identity, purity, and structural integrity of this compound. We will delve into chromatographic and spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FT-IR) Spectroscopy. The causality behind experimental choices is explained to empower the user to adapt and troubleshoot these methods effectively.

Introduction and Physicochemical Properties

4-(tert-Butyl)-2-chloroaniline is an aromatic amine whose structural features make it a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers. The presence of the chloro, tert-butyl, and amine functionalities offers multiple

reaction sites for molecular elaboration. Given its role as a synthetic intermediate, ensuring its purity and confirming its chemical identity is paramount to the quality and safety of the final product.

This guide presents a multi-faceted analytical approach to provide a complete profile of the compound. The methods described are based on established principles for the analysis of substituted anilines and have been consolidated to apply specifically to **4-(tert-Butyl)-2-chloroaniline**.

Table 1: Physicochemical Properties of **4-(Tert-Butyl)-2-Chloroaniline**

Property	Value	Source
CAS Number	42265-67-8	[1]
Molecular Formula	C ₁₀ H ₁₄ ClN	[2]
Molecular Weight	183.68 g/mol	[2]
Density	1.078 g/cm ³	[3]

| Physical State | Not definitively available, likely liquid or low-melting solid. [[1][3] |

Chromatographic Methods for Purity Assessment and Quantification

Chromatographic techniques are the cornerstone for determining the purity of chemical compounds by separating the main component from any impurities, isomers, or degradation products.

High-Performance Liquid Chromatography (HPLC)

Principle of the Method: Reversed-phase HPLC is the preferred method for analyzing non-volatile or thermally labile compounds like substituted anilines. The separation is based on the differential partitioning of the analyte and impurities between a non-polar stationary phase (e.g., C18) and a polar mobile phase. The tert-butyl group imparts significant hydrophobicity, leading to strong retention on a C18 column, which can be modulated by the organic content of the

mobile phase. A UV detector is highly effective due to the strong chromophore of the aniline ring system.

Protocol 1: HPLC Purity Determination

A. Instrumentation & Materials

- HPLC system with a UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Acetonitrile (HPLC grade).
- Water (HPLC grade or Milli-Q).
- Formic acid or Phosphoric acid (for pH adjustment).[\[4\]](#)
- **4-(tert-Butyl)-2-chloroaniline** reference standard.

B. Chromatographic Conditions The following conditions are a robust starting point, derived from methods for similar chloroaniline compounds.[\[4\]](#)[\[5\]](#)

Table 2: HPLC Method Parameters

Parameter	Setting	Rationale
Column	C18 (4.6 x 250 mm, 5 µm)	Provides excellent hydrophobic selectivity for aromatic compounds.
Mobile Phase	Acetonitrile : Water (70:30 v/v) with 0.1% Formic Acid	The high organic content ensures elution of the hydrophobic analyte. Formic acid improves peak shape by protonating the aniline, reducing tailing.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, balancing analysis time and efficiency.
Injection Volume	10 µL	A typical volume to avoid column overloading while ensuring a good detector response.
Column Temp.	30 °C	Maintaining a constant temperature ensures reproducible retention times.

| Detection | UV at 254 nm | A common wavelength for aromatic compounds, providing high sensitivity. |

C. Sample Preparation

- Standard Solution: Accurately weigh and dissolve the **4-(tert-Butyl)-2-chloroaniline** reference standard in the mobile phase to a final concentration of approximately 1.0 mg/mL. [\[6\]](#)
- Sample Solution: Prepare the sample to be tested at the same concentration (1.0 mg/mL) using the mobile phase as the diluent.

- Filtration: Filter all solutions through a 0.45 µm syringe filter before injection to remove particulates and protect the column.

D. Data Analysis

- Inject the sample solution into the HPLC system.
- Record the chromatogram for a sufficient duration to allow all potential impurities to elute.
- Calculate the purity of the main peak using the area percentage method: $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle of the Method: GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds. The sample is vaporized and separated based on its boiling point and interaction with a capillary column. The mass spectrometer then fragments the eluted compounds, creating a unique mass spectrum that acts as a "molecular fingerprint," allowing for definitive identification. This method is excellent for detecting volatile impurities that might not be resolved by HPLC.^[7]

Protocol 2: GC-MS Identity and Purity Analysis

A. Instrumentation & Materials

- GC-MS system with an Electron Ionization (EI) source.
- Fused silica capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).^{[8][9]}
- Helium (carrier gas, 99.999% purity).
- Methylene chloride or Methanol (GC grade).
- **4-(tert-Butyl)-2-chloroaniline** reference standard.

B. GC-MS Conditions

Table 3: GC-MS Method Parameters

Parameter	Setting	Rationale
Column	DB-5ms (or equivalent 5% phenyl-methylpolysiloxane)	A general-purpose, robust column suitable for a wide range of semi-volatile organic compounds.
Carrier Gas	Helium at 1.0 mL/min (constant flow)	Inert carrier gas providing good chromatographic efficiency.
Injection Mode	Splitless (1 µL)	Maximizes sensitivity for trace impurity detection.[8]
Inlet Temp.	250 °C	Ensures rapid and complete vaporization of the analyte.
Oven Program	Start at 100 °C (hold 2 min), ramp to 280 °C at 10 °C/min, hold 5 min.[6]	The initial hold allows for solvent focusing, while the ramp effectively separates compounds with different boiling points.
MS Transfer Line	280 °C	Prevents condensation of the analyte before entering the mass spectrometer.
Ion Source Temp.	230 °C	Standard temperature for EI.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard EI energy provides reproducible fragmentation patterns for library matching.

| Mass Range | 50-400 amu | Covers the molecular ion and expected fragments of the analyte and related impurities. |

C. Sample Preparation

- Prepare a ~1 mg/mL solution of the **4-(tert-Butyl)-2-chloroaniline** sample in methylene chloride or methanol.

- Vortex to ensure complete dissolution.

D. Data Analysis

- Inject the sample and acquire the total ion chromatogram (TIC).
- Identify the main peak corresponding to **4-(tert-Butyl)-2-chloroaniline** by its retention time and mass spectrum.
- Confirm identity by comparing the acquired mass spectrum with a reference spectrum or by interpreting the fragmentation pattern (e.g., loss of a methyl group from the tert-butyl moiety).
- Assess purity based on the peak area percentage in the TIC.

Spectroscopic Methods for Structural Elucidation

While chromatography assesses purity, spectroscopy provides definitive confirmation of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle of the Method: NMR spectroscopy is the most powerful tool for unambiguous structural determination of organic molecules. ^1H NMR provides information about the number, environment, and connectivity of hydrogen atoms, while ^{13}C NMR details the carbon skeleton. For **4-(tert-Butyl)-2-chloroaniline**, NMR can confirm the substitution pattern on the aromatic ring and the integrity of the tert-butyl group.

Protocol 3: ^1H and ^{13}C NMR Structural Confirmation

A. Instrumentation & Materials

- NMR Spectrometer (e.g., 400 MHz or higher).
- 5 mm NMR tubes.
- Deuterated chloroform (CDCl_3) or Deuterated dimethyl sulfoxide (DMSO-d_6) with Tetramethylsilane (TMS) as an internal standard.

B. Sample Preparation

- Dissolve 5-10 mg of the sample in approximately 0.7 mL of deuterated solvent in an NMR tube.
- Ensure the sample is fully dissolved before placing it in the spectrometer.

C. Data Acquisition & Interpretation

Table 4: Expected NMR Spectral Data (in CDCl_3)

Nucleus	Expected Chemical Shift (δ , ppm)	Multiplicity	Assignment & Rationale
^1H	~1.3	Singlet (s)	9H, protons of the tert-butyl group. The singlet indicates no adjacent protons.
^1H	~3.8-4.2	Broad Singlet (br s)	2H, protons of the amine ($-\text{NH}_2$) group. The chemical shift is variable and the peak is often broad due to quadrupole broadening and exchange.
^1H	~6.7	Doublet (d)	1H, aromatic proton ortho to the amine group.
^1H	~7.0	Doublet of Doublets (dd)	1H, aromatic proton meta to the amine and ortho to the chloro group.
^1H	~7.2	Doublet (d)	1H, aromatic proton ortho to the chloro group.
^{13}C	~31.5	CH_3	Carbons of the tert-butyl group.
^{13}C	~34.0	C	Quaternary carbon of the tert-butyl group.

| ^{13}C | ~115-145 | Aromatic C & C-N, C-Cl | Multiple signals corresponding to the six carbons of the benzene ring. Specific assignments require advanced 2D NMR techniques but the number and general location of signals can confirm the structure. |

Note: Predicted chemical shifts are based on analogous structures such as 4-tert-butylaniline and 4-chloroaniline.^{[10][11][12]} Actual values may vary slightly.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle of the Method: FT-IR spectroscopy identifies the functional groups within a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds. It is a rapid and non-destructive technique for confirming the presence of key functional groups.

Protocol 4: FT-IR Functional Group Analysis

A. Instrumentation

- FT-IR Spectrometer, typically equipped with an Attenuated Total Reflectance (ATR) accessory.

B. Sample Preparation

- Place a small amount of the liquid or solid sample directly onto the ATR crystal.
- Ensure good contact between the sample and the crystal.

C. Data Acquisition & Interpretation

- Acquire the spectrum, typically over the range of 4000-400 cm^{-1} .
- Identify the characteristic absorption bands.

Table 5: Expected FT-IR Absorption Bands

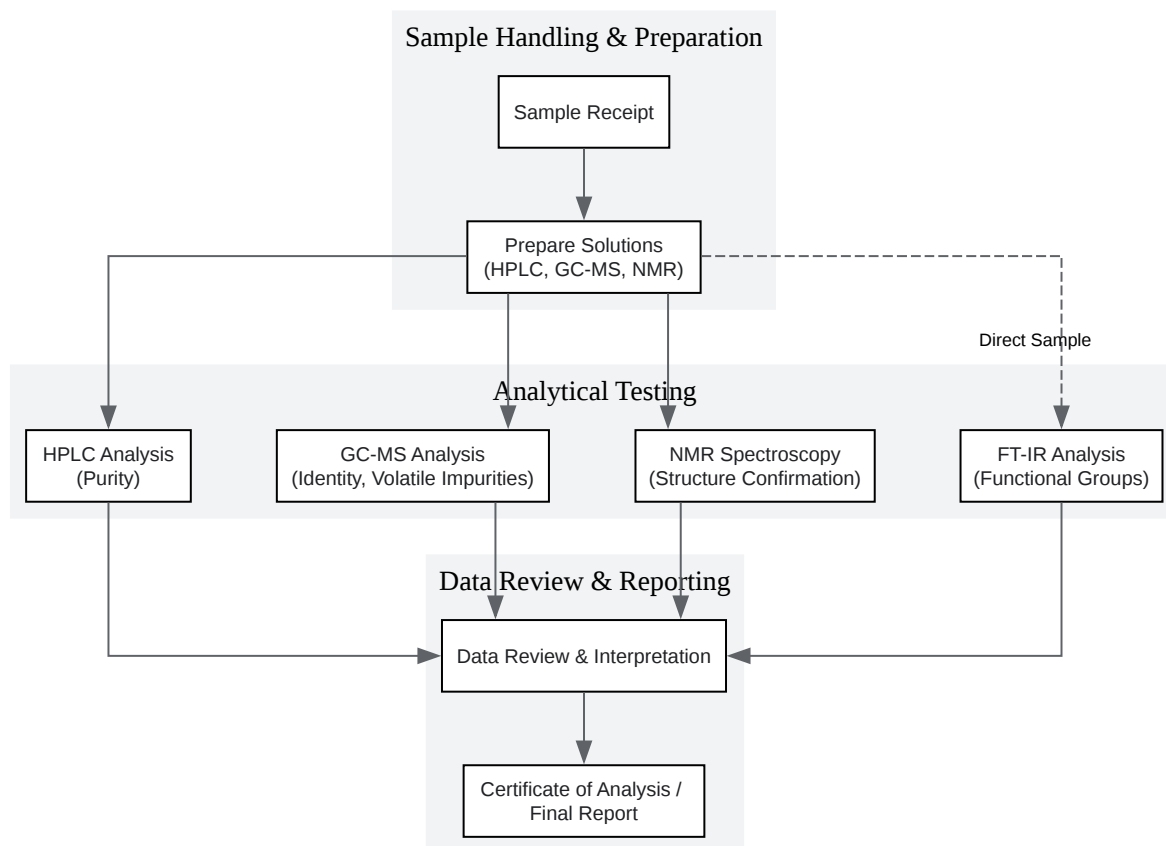
Wavenumber (cm ⁻¹)	Vibration Type	Functional Group & Rationale
3350-3500	N-H stretch (asymmetric & symmetric)	The two distinct peaks are characteristic of a primary amine (-NH ₂). [13]
2850-3000	C-H stretch	Aliphatic C-H bonds of the tert-butyl group.
~3030	C-H stretch (aromatic)	Aromatic C-H bonds on the benzene ring.
1600-1620	N-H bend	Scissoring vibration of the primary amine.
1450-1580	C=C stretch	Aromatic ring stretching vibrations.
1250-1350	C-N stretch	Stretching of the bond between the aromatic ring and the nitrogen atom.

| 1000-1100 | C-Cl stretch | Stretching of the carbon-chlorine bond.[\[14\]](#) |

Workflow and Method Integration

A comprehensive characterization relies on the logical application of these techniques. The identity of a new batch should be confirmed by GC-MS, NMR, and FT-IR, while routine purity checks can be efficiently performed using a validated HPLC method.

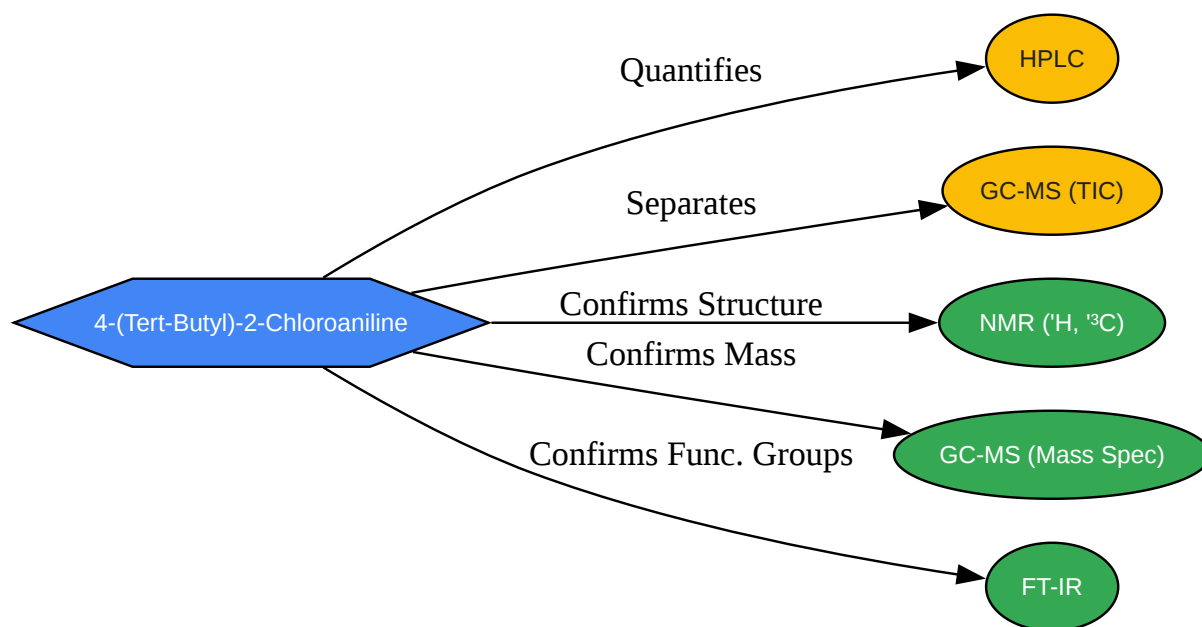
Diagram 1: General Analytical Workflow This diagram illustrates the typical process from sample submission to the final characterization report, integrating the various analytical techniques.



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Caption: A typical workflow for the complete characterization of a chemical sample.

Diagram 2: Interrelation of Analytical Techniques This diagram shows how the different analytical methods provide complementary information to build a complete picture of the analyte's quality.



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Caption: Logical relationship of analytical techniques for comprehensive characterization.

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